

# An In-depth Technical Guide to the Physicochemical Properties of Musk Tibetene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Musk tibetene

Cat. No.: B1677579

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## Introduction

**Musk tibetene** (CAS No. 145-39-1), chemically known as 1-tert-butyl-3,4,5-trimethyl-2,6-dinitrobenzene, is a synthetic nitro musk, a class of compounds historically used as fragrance ingredients in a variety of consumer products including perfumes, soaps, and cosmetics.[1][2] Due to concerns regarding its environmental persistence, bioaccumulation, and potential toxicity, its use has been significantly restricted or phased out in many regions.[1][2] This document provides a comprehensive technical overview of the physicochemical properties of **Musk Tibetene**, detailed experimental protocols for its analysis, and visualizations of its structure and relevant pathways.

## Chemical and Physical Properties

**Musk tibetene** is a solid, crystalline substance with a characteristic musk-like odor.[3][4] Its high lipophilicity, indicated by a high octanol-water partition coefficient (log Kow), contributes to its environmental persistence and tendency to bioaccumulate.[2]

## General Properties

The fundamental physicochemical properties of **Musk Tibetene** are summarized in the table below. These values are a combination of experimental and estimated data from various sources.

Property	Value	Source
CAS Number	145-39-1	[1][3][5][6]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O <sub>4</sub>	[3][5][6][7]
Molecular Weight	266.29 g/mol	[3][5][7]
Appearance	Pale yellow crystals (estimated)	[3][4]
Melting/Congeeing Point	135.0 - 135.5 °C	[2][3]
Boiling Point	367.5 - 391.01 °C (estimated) at 760 mmHg	[2][3][5]
Vapor Pressure	5.22 x 10 <sup>-4</sup> Pa / 5.0 x 10 <sup>-6</sup> mmHg at 25 °C (estimated)	[2][3]
Density	1.2 ± 0.1 g/cm <sup>3</sup>	[5]
logP (o/w)	4.93 - 5.0	[2][3]
Flash Point	> 93.33 °C (> 200 °F) TCC	[3][8]

## Solubility

**Musk tibetene** is characterized by its very low solubility in water and higher solubility in various organic solvents.[2][3] This property is critical for understanding its environmental transport and for developing analytical extraction methods.

Solvent	Solubility ( g/100g unless specified)	Source
Water	0.052 mg/L (experimental) / 0.2946 mg/L at 25 °C (estimated)	[2][3]
Benzyl Benzoate	27.4	[3][8]
Diethyl Phthalate	13.7	[3][8]
Dimethyl Phthalate	15.6	[3][8]
Ethyl Alcohol (95%)	1.39	[3][8]
Methyl Carbitol	5.4	[3][8]

## Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and quantification of **Musk Tibetene**.

- Mass Spectrometry (MS): Gas chromatography coupled with mass spectrometry (GC-MS) is the most common technique for identifying **Musk Tibetene**. The NIST Mass Spectrometry Data Center contains reference spectra for this compound.[7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are available for structural elucidation and confirmation.[7][9] PubChem contains links to reference spectra.[7]
- Infrared (IR) Spectroscopy: IR spectra, which help identify functional groups, are also available in spectral databases.[7][10]

## Experimental Protocols

The determination of **Musk Tibetene** in various matrices (e.g., water, soil, cosmetic products) typically involves extraction followed by chromatographic analysis. Gas chromatography (GC) is the preferred technique due to the compound's volatility and thermal stability.[11]

## General Protocol: Determination by SPME-GC-MS

This protocol describes a general method for the analysis of **Musk Tibetene** in aqueous samples using Solid-Phase Microextraction (SPME) followed by Gas Chromatography-Mass Spectrometry (GC-MS). SPME is a solvent-free extraction technique that is rapid and sensitive. [\[11\]](#)[\[12\]](#)

1. Objective: To quantify the concentration of **Musk Tibetene** in a water sample.

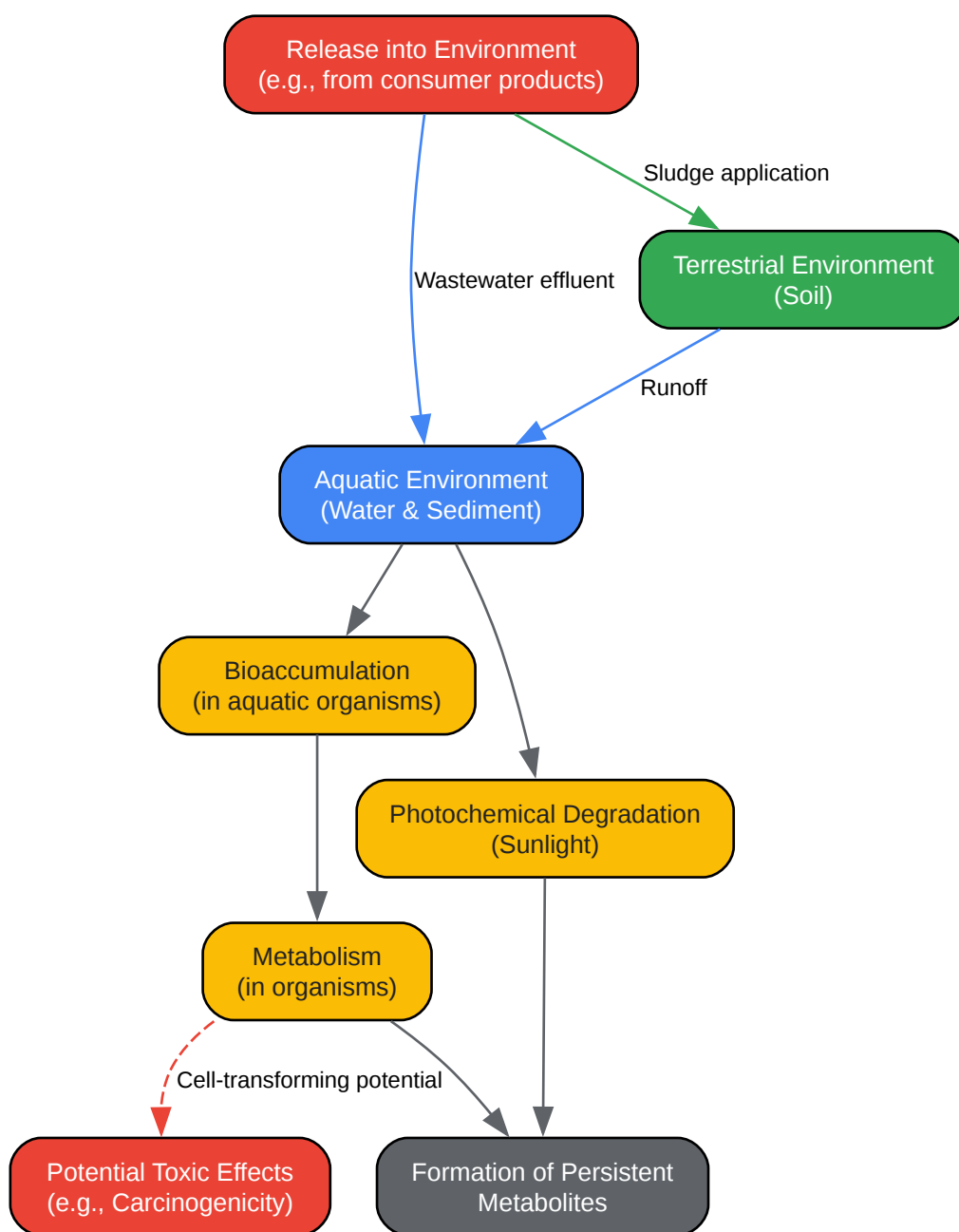
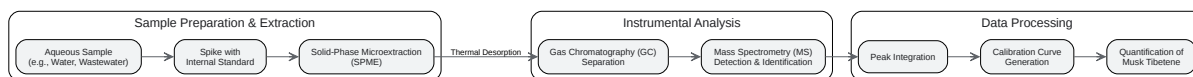
2. Materials:

- SPME fiber assembly (e.g., Polydimethylsiloxane - PDMS)
- Gas Chromatograph with a Mass Spectrometer detector (GC-MS)
- Vials with PTFE-lined septa
- Stir plate and stir bars
- **Musk Tibetene** analytical standard
- Internal standard (e.g., Musk Ketone-d3)
- Organic solvent (e.g., Cyclohexane) for stock solutions[\[13\]](#)

3. Procedure:

## Visualizations

## Chemical Structure



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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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